

"Methyl 4-(sulfamoylmethyl)benzoate" dealing with low solubility

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Compound of Interest

Compound Name: Methyl 4-(sulfamoylmethyl)benzoate

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Technical Support Center: Methyl 4-(sulfamoylmethyl)benzoate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering low solubility issues with **Methyl 4-(sulfamoylmethyl)benzoate**.

Frequently Asked Questions (FAQs)

Q1: What are the basic physicochemical properties of **Methyl 4-(sulfamoylmethyl)benzoate**?

Methyl 4-(sulfamoylmethyl)benzoate is a solid compound with the following properties:

Property	Value	Reference
IUPAC Name	methyl 4-(aminosulfonyl)benzoate	[1]
CAS Number	22808-73-7	[1][2]
Molecular Formula	C8H9NO4S	[2]
Molecular Weight	215.23 g/mol	[1][2]
Physical Form	Solid	[1]
Storage Temperature	Inert atmosphere, room temperature	[1]

Q2: I am having difficulty dissolving **Methyl 4-(sulfamoylmethyl)benzoate**. What are the common reasons for its low solubility?

The low aqueous solubility of **Methyl 4-(sulfamoylmethyl)benzoate** can be attributed to its molecular structure, which contains both a hydrophobic benzene ring and polar sulfamoyl and methyl ester groups. The crystalline nature of the solid form can also contribute to poor solubility.[3] Factors such as the solvent system, pH, and temperature play a crucial role in its dissolution.

Q3: What initial steps can I take to improve the solubility of **Methyl 4-(sulfamoylmethyl)benzoate** in my experiments?

Start with simple and accessible methods before moving to more complex techniques. Here are a few initial troubleshooting steps:

- **Solvent Screening:** Test a range of solvents with varying polarities.
- **pH Adjustment:** The sulfamoyl group's acidity can be exploited. Adjusting the pH of the aqueous solution can significantly impact solubility.
- **Temperature Control:** Gently heating the solvent can increase the solubility of many compounds. However, be cautious of potential degradation at elevated temperatures.

- Particle Size Reduction: Grinding the solid compound to a finer powder increases the surface area available for solvation.[4]

Q4: Are there more advanced techniques I can employ if the initial steps fail?

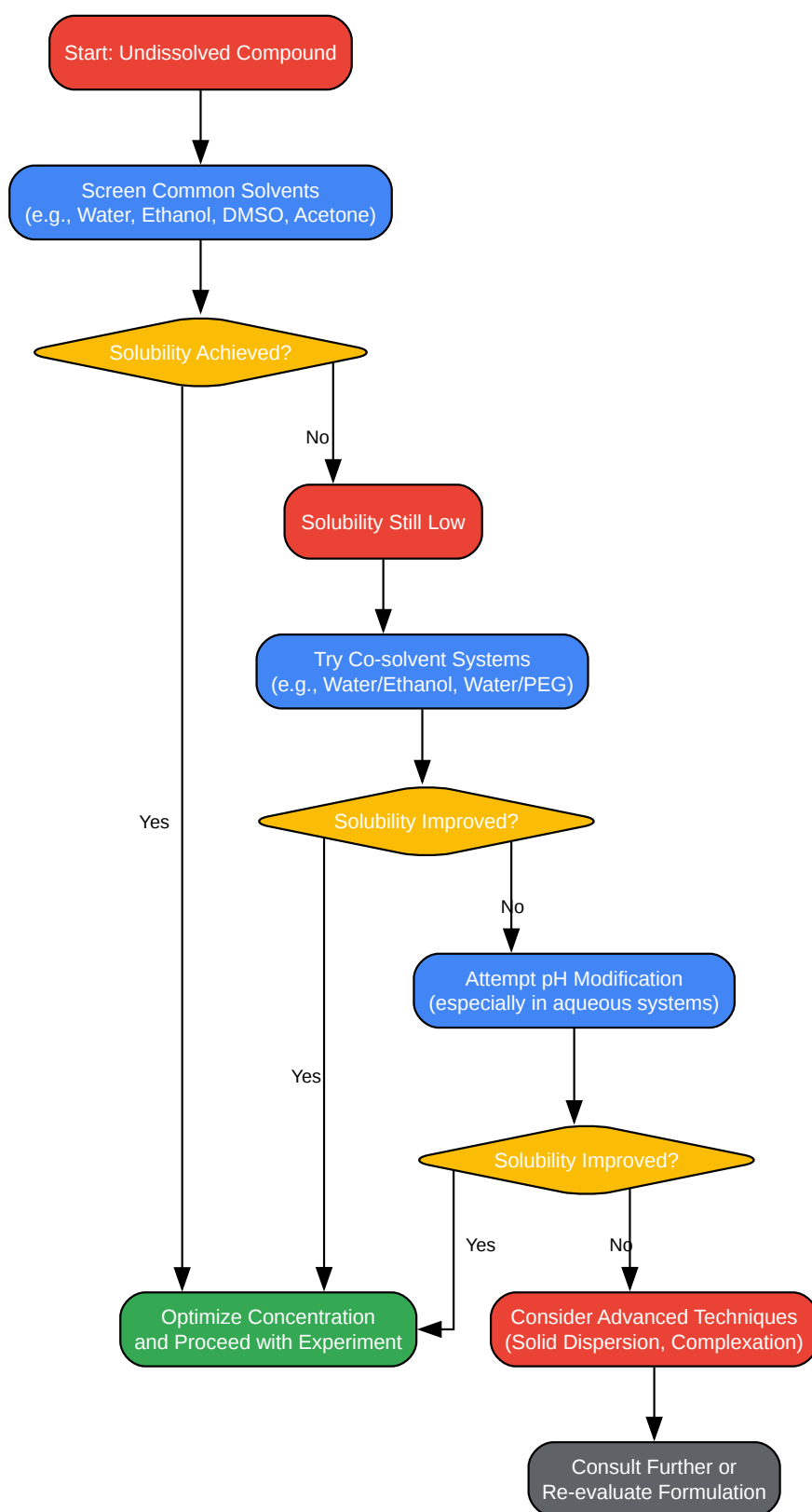
Yes, several advanced methods can enhance the solubility of poorly soluble compounds like **Methyl 4-(sulfamoylmethyl)benzoate**. [3][5] These include:

- Co-solvency: Using a mixture of a primary solvent (like water) with a miscible co-solvent (e.g., ethanol, propylene glycol, polyethylene glycols).[5]
- Use of Surfactants: Surfactants can form micelles that encapsulate the hydrophobic drug, increasing its apparent solubility in aqueous media.[5]
- Complexation: Utilizing complexing agents like cyclodextrins to form inclusion complexes.[6]
- Solid Dispersions: Dispersing the compound in a hydrophilic carrier matrix at the molecular level.[3][7]

Troubleshooting Guides

Guide 1: Systematic Approach to Solvent Selection

This guide provides a logical workflow for selecting an appropriate solvent system for **Methyl 4-(sulfamoylmethyl)benzoate**.

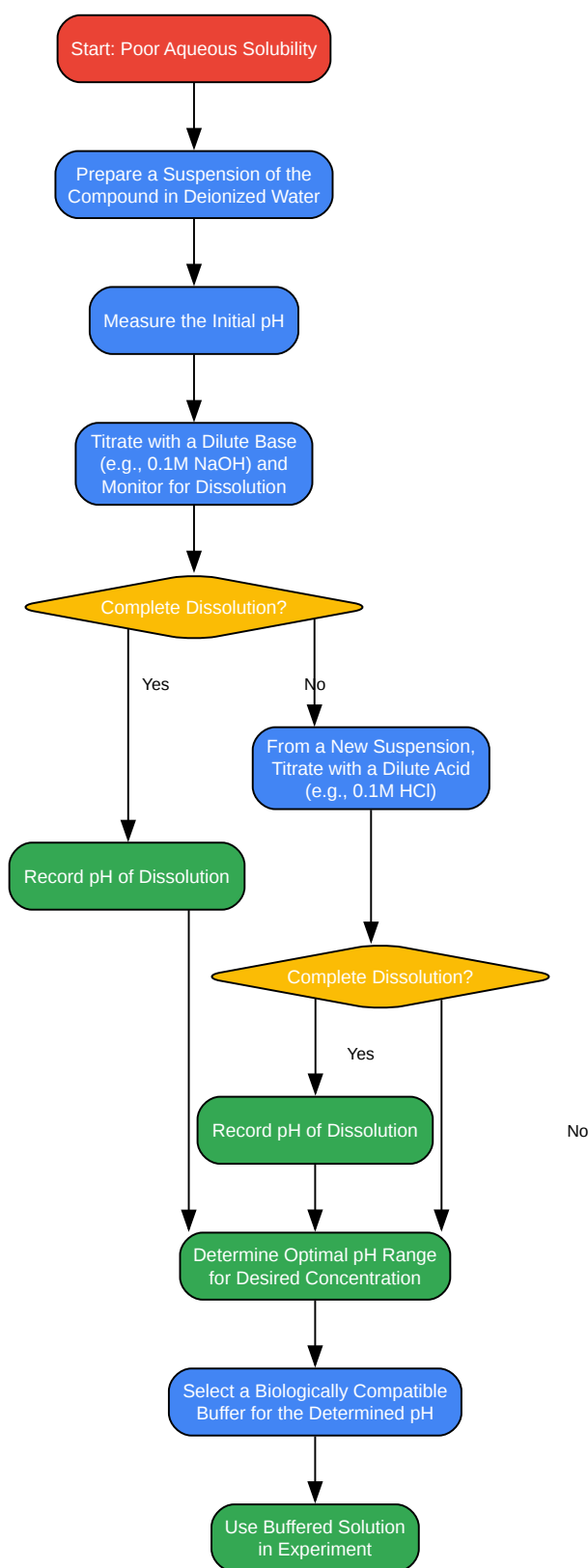


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Figure 1. Decision tree for solvent system selection.

Guide 2: pH-Dependent Solubility Enhancement

This guide outlines the steps for investigating and utilizing pH adjustment to improve the solubility of **Methyl 4-(sulfamoylmethyl)benzoate** in aqueous solutions.



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Figure 2. Workflow for pH-dependent solubility analysis.

Experimental Protocols

Protocol 1: Preparation of a Co-solvent System

Objective: To prepare a stock solution of **Methyl 4-(sulfamoylmethyl)benzoate** using a co-solvent system.

Materials:

- **Methyl 4-(sulfamoylmethyl)benzoate**
- Primary solvent (e.g., deionized water, buffer)
- Co-solvent (e.g., ethanol, propylene glycol, DMSO)
- Volumetric flasks
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Weigh the desired amount of **Methyl 4-(sulfamoylmethyl)benzoate**.
- In a volumetric flask, dissolve the compound in the co-solvent first. Use the minimum amount of co-solvent required for complete dissolution.
- Slowly add the primary solvent to the flask while stirring continuously.
- Continue adding the primary solvent to the final desired volume.
- If precipitation occurs, adjust the ratio of the co-solvent to the primary solvent.
- Visually inspect the solution for any undissolved particles. If necessary, the solution can be filtered through a 0.22 μm filter.

Example Co-solvent Ratios for Screening:

Co-solvent	Primary Solvent	Ratio (v/v)
Ethanol	Water	10:90
Ethanol	Water	20:80
Propylene Glycol	Water	10:90
DMSO	PBS Buffer	5:95

Protocol 2: Solubility Enhancement using Solid Dispersion (Solvent Evaporation Method)

Objective: To prepare a solid dispersion of **Methyl 4-(sulfamoylmethyl)benzoate** with a hydrophilic carrier to enhance its aqueous solubility.^[3]

Materials:

- **Methyl 4-(sulfamoylmethyl)benzoate**
- Hydrophilic carrier (e.g., Polyvinylpyrrolidone (PVP), Polyethylene glycol (PEG))
- Volatile organic solvent (e.g., methanol, ethanol)
- Round-bottom flask
- Rotary evaporator
- Vacuum oven

Procedure:

- Weigh appropriate amounts of **Methyl 4-(sulfamoylmethyl)benzoate** and the hydrophilic carrier (e.g., ratios of 1:1, 1:5, 1:10 by weight).
- Dissolve both components completely in a suitable volatile organic solvent in a round-bottom flask.
- Remove the solvent using a rotary evaporator under reduced pressure.

- A thin film of the solid dispersion will form on the wall of the flask.
- Further dry the solid dispersion in a vacuum oven to remove any residual solvent.
- The resulting solid can be scraped, pulverized, and tested for its solubility in aqueous media compared to the pure compound.

Data Presentation

Table 1: Illustrative Solubility of **Methyl 4-(sulfamoylmethyl)benzoate** in Various Solvents

Note: The following data are for illustrative purposes to guide initial solvent screening.

Solvent	Polarity Index	Apparent Solubility (mg/mL) at 25°C
Water	10.2	< 0.1
Ethanol	5.2	~ 1-5
Methanol	6.6	~ 1-5
Acetone	5.1	~ 5-10
Dichloromethane	3.1	< 1
Dimethyl Sulfoxide (DMSO)	7.2	> 50
N,N-Dimethylformamide (DMF)	6.4	> 50

Table 2: Example of Co-solvency Effect on Aqueous Solubility

Note: The following data are examples of how co-solvents can enhance solubility.

Co-solvent System (v/v)	Apparent Solubility (mg/mL) in Water at 25°C
10% Ethanol	~ 0.5
20% Ethanol	~ 1.2
10% Propylene Glycol	~ 0.8
20% Propylene Glycol	~ 1.5

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